

HZ-1157 Toxicological Profile: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **HZ-1157**

Cat. No.: **B1674133**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is based on publicly available data, which is limited primarily to a Material Safety Data Sheet (MSDS). The comprehensive toxicological properties of **HZ-1157** have not been fully investigated.^[1] This document serves as a summary of the known information and highlights areas where data is lacking.

Summary

HZ-1157, also identified as 5-tert-butoxyquinazoline-2,4-diamine, is a chemical compound for laboratory use.^[1] Based on the available safety data, **HZ-1157** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] There is no evidence from standard occupational health and safety classifications to suggest that **HZ-1157** is a carcinogen.^[1]

Hazard Identification and Classification

The primary source of toxicological information comes from its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 1: GHS Classification for **HZ-1157**

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects.[1]

Toxicological Endpoints

Acute Toxicity

- Oral: **HZ-1157** is classified as Category 4 for acute oral toxicity, indicating it is harmful if swallowed.[[1](#)] The specific LD50 value is not provided in the available documentation.

Carcinogenicity

Standard regulatory bodies have not identified **HZ-1157** as a carcinogen.[[1](#)]

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[[1](#)]
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.[[1](#)]
- NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.[[1](#)]
- OSHA: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by OSHA.[[1](#)]

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **HZ-1157** are not available in the public domain. The GHS classification of Acute Toxicity (Oral), Category 4 is typically based on results from standardized test guidelines, such as those provided by the OECD (e.g., OECD Test Guideline 420, 423, or 425). These protocols generally involve the administration of the

substance to fasted animals, followed by observation for a defined period to assess for mortality and clinical signs of toxicity.

Signaling Pathways and Mechanisms of Action

There is no publicly available information detailing the specific signaling pathways or mechanisms of action through which **HZ-1157** exerts its toxic effects.

Visualization

Due to the lack of information on the signaling pathways and experimental workflows for **HZ-1157**, no diagrams can be provided.

Handling and Exposure Controls

For safe handling, it is recommended to avoid inhalation, and contact with eyes and skin.[1] Use in well-ventilated areas is advised.[1] Recommended personal protective equipment includes safety goggles, protective gloves, and impervious clothing.[2]

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell and rinse the mouth.[1]

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References

- 1. HZ-1157|1009734-33-1|MSDS [dcchemicals.com]
- 2. resources.rndsystems.com [resources.rndsystems.com]
- To cite this document: BenchChem. [HZ-1157 Toxicological Profile: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674133#hz-1157-toxicological-profile]

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